

An In-depth Technical Guide to Myristic Acid-d1: Properties, Protocols, and Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **myristic acid-d1**, a deuterated analog of the saturated fatty acid, myristic acid. This document details experimental protocols for its use and explores its application in studying cellular signaling pathways, particularly in the context of protein myristoylation and lipid metabolism.

Core Chemical and Physical Properties

Myristic acid-d1, with the CAS number 358730-97-9, is a stable isotope-labeled version of myristic acid where one hydrogen atom has been replaced by a deuterium atom.[1] This isotopic substitution makes it a valuable tool for tracing the metabolic fate of myristic acid in various biological systems without altering its fundamental chemical reactivity. While specific experimental data for the physical properties of myristic acid-d1 are not readily available, the properties of unlabeled myristic acid and other deuterated analogs can provide close approximations.

Table 1: Chemical and Physical Properties of Myristic Acid and its Deuterated Analogs



Property	Myristic Acid (Unlabeled)	Myristic Acid-d1	Myristic Acid-d27
Synonyms	Tetradecanoic acid, C14:0	Tetradecanoic-d1 acid	Perdeuterated myristic acid
CAS Number	544-63-8[2][3]	358730-97-9[1]	60658-41-5[4]
Molecular Formula	C14H28O2[2]	C14H27DO2	C14HD27O2[4]
Molecular Weight	228.37 g/mol [2]	~229.38 g/mol	255.5 g/mol [4]
Melting Point	52-54 °C[2]	Data not available	52-54 °C
Boiling Point	250 °C at 100 mmHg[2]	Data not available	250 °C at 100 mmHg
Density	0.862 g/cm³ at 54 °C[5]	Data not available	Data not available
Solubility	Insoluble in water; soluble in ethanol, DMSO, and DMF.[2]	Soluble in organic solvents.	Soluble in ethanol (~15 mg/ml), DMSO (~12 mg/ml), and DMF.[4]
Stability	Stable.[2]	Stable.	Stable for ≥4 years at -20°C.[4]
Appearance	White crystalline solid. [2]	Solid.	Solid.[4]
Isotopic Purity	Not applicable	Data not available	≥99% deuterated forms (d1-d27).[4]

Experimental Protocols

Myristic acid-d1 is primarily utilized as a tracer in metabolic labeling studies to investigate fatty acid metabolism and protein modification. Below are generalized protocols that can be adapted for the use of **myristic acid-d1**.

Metabolic Labeling of Cultured Cells



This protocol describes the incorporation of myristic acid-d1 into cellular proteins and lipids.

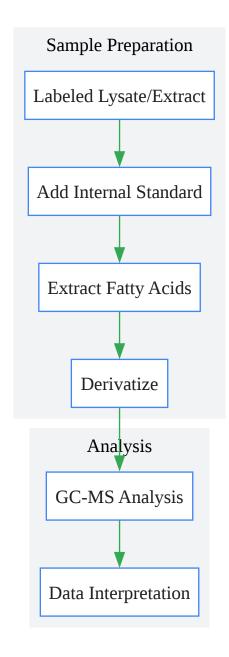
Materials:

- Myristic acid-d1
- Bovine Serum Albumin (BSA), fatty acid-free
- Cell culture medium appropriate for the cell line
- Cultured cells (e.g., HEK293, HeLa, HepG2)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer)
- Solvents for lipid extraction (e.g., chloroform, methanol)

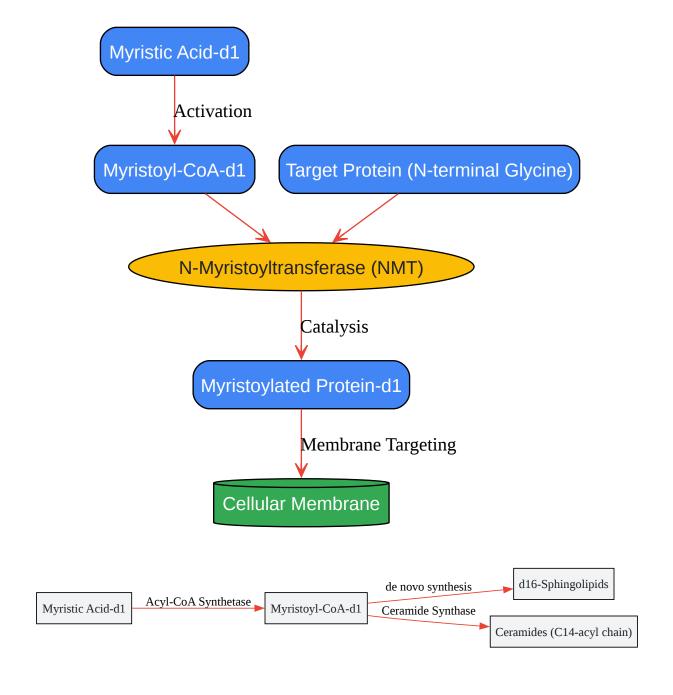
Procedure:

- Preparation of Myristic Acid-d1 Stock Solution: Dissolve myristic acid-d1 in ethanol to create a concentrated stock solution.
- Complexing with BSA: To enhance solubility and cellular uptake, complex the myristic acidd1 with fatty acid-free BSA. Mix the myristic acid-d1 stock solution with a sterile BSA solution in culture medium.
- Cell Labeling: Aspirate the growth medium from the cultured cells and replace it with the medium containing the myristic acid-d1-BSA complex.
- Incubation: Incubate the cells for a desired period (e.g., 4-24 hours) to allow for the metabolic incorporation of the labeled fatty acid.
- Cell Harvesting and Lysis: After incubation, wash the cells with ice-cold PBS and harvest them. Lyse the cells using an appropriate lysis buffer to extract proteins.
- Lipid Extraction: For lipid analysis, perform a lipid extraction from a separate aliquot of cells using a standard method like the Bligh-Dyer or Folch extraction.

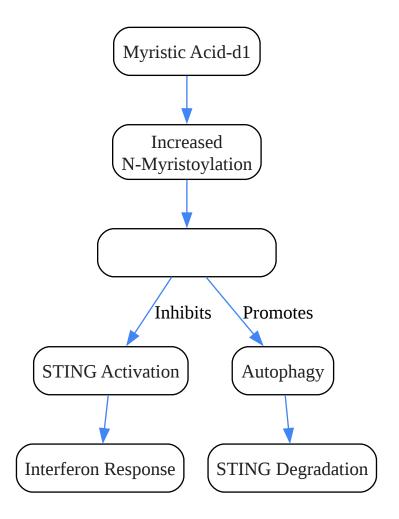












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